

Crystal Structure Analysis of Phenoxy Acetohydrazide Derivatives

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Compound of Interest

Compound Name:	2-(2,4,5-Trichlorophenoxy)acetohydrazide
CAS No.:	2381-77-3
Cat. No.:	B1267961

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Executive Summary

Phenoxy acetohydrazide derivatives represent a critical scaffold in medicinal chemistry, exhibiting potent anti-inflammatory (COX-2 inhibition), antimicrobial, and urease inhibitory activities. The pharmacophore's efficacy hinges on the spatial arrangement of the hydrazide moiety (

) and its capacity for hydrogen bonding.

This guide provides a rigorous technical framework for the structural characterization of these derivatives. Moving beyond basic reporting, we establish a self-validating workflow that correlates crystallographic data with supramolecular stability and biological potential.

Chemical Foundation & Synthesis Protocol

To analyze a crystal, one must first ensure the purity and chemical integrity of the bulk material. The synthesis of phenoxy acetohydrazide derivatives generally follows a nucleophilic substitution pathway, followed by hydrazinolysis.

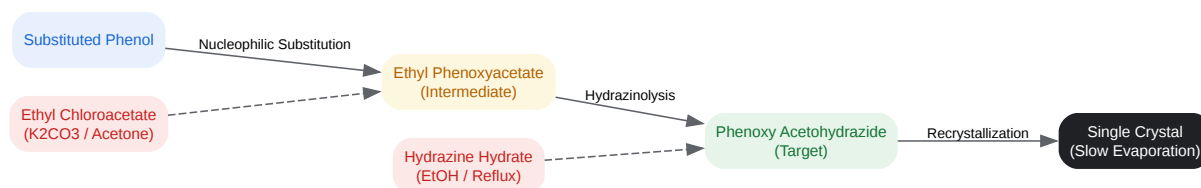
Validated Synthetic Workflow

Objective: Synthesize high-purity 2-phenoxyacetohydrazide for single-crystal growth.

Protocol:

- Esterification: React substituted phenol with ethyl chloroacetate in dry acetone using anhydrous as a base. Reflux for 6–8 hours.
 - Checkpoint: Monitor TLC until phenol spot disappears.
- Hydrazinolysis: Treat the resulting ethyl phenoxyacetate with hydrazine hydrate (80%) in absolute ethanol. Reflux for 4–6 hours.^[1]
 - Critical Step: Cool the mixture to . The hydrazide usually precipitates as a white solid.
- Purification: Recrystallize from ethanol/DMF mixtures.
 - Purity Check: Melting point must be sharp (range).

Reaction Pathway Visualization



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Figure 1: Step-wise synthetic pathway transforming phenol precursors into crystallizable hydrazide derivatives.

Crystallographic Experimental Protocol

High-quality data collection is not merely about running the machine; it is about strategy. The following protocol ensures data integrity suitable for high-impact publication and SAR (Structure-Activity Relationship) analysis.

Crystal Selection & Mounting

- Selection: Choose a crystal with defined faces and no visible cracks. Dimensions should approximate .
- Mounting: Use a glass fiber or MiTeGen loop with paratone oil.
- Temperature: Collect data at 100 K or 296 K.
 - Expert Insight: Low temperature (100 K) is preferred to reduce thermal vibration (), allowing for more precise location of Hydrogen atoms on the hydrazide nitrogen, which are critical for H-bond analysis.

Data Collection & Refinement Strategy

Instrument: Bruker APEX-II or Rigaku XtaLAB (Mo K

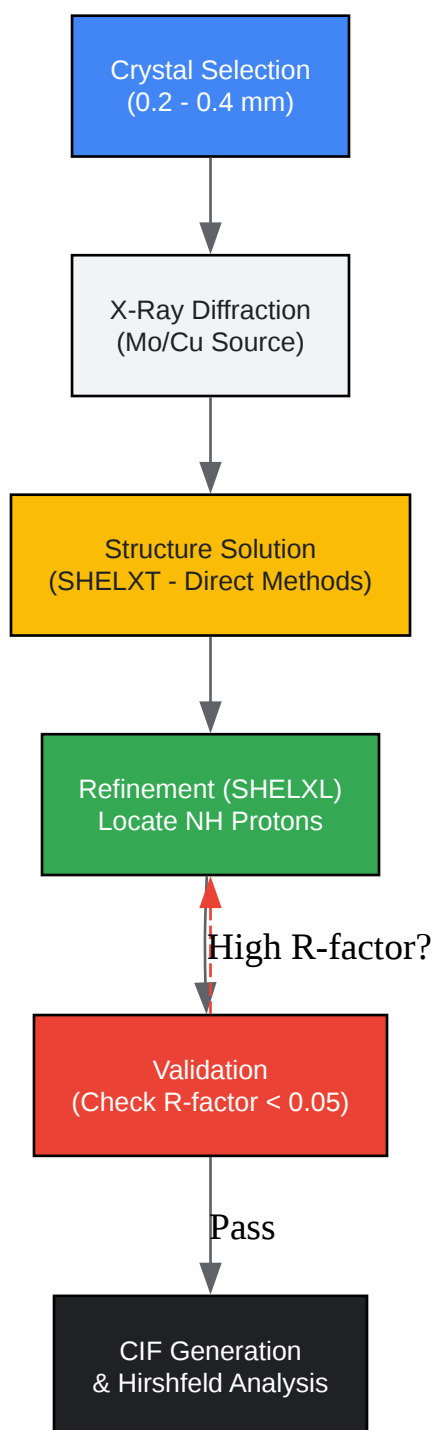
or Cu K

).

- Unit Cell Determination: Harvest reflections from 3 sets of frames.
- Data Reduction: Use SAINT/CrysAlisPro. Apply absorption correction (SADABS) if .

- Structure Solution: SHELXT (Intrinsic Phasing) is recommended for these small organic molecules due to its robustness.
- Refinement: SHELXL (Least Squares).
 - Constraint: Treat aromatic H-atoms as riding ().[\[2\]](#)
 - Critical Checkpoint: Locate hydrazide NH protons from the Difference Fourier Map rather than placing them geometrically. This validates the tautomeric state (keto vs. enol).

Crystallography Workflow Diagram



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Figure 2: The crystallographic decision matrix. Note the feedback loop at the validation stage to ensure

-factor compliance.

Structural Analysis & Data Interpretation

For phenoxy acetohydrazides, the structural analysis must focus on the amide linkage and the supramolecular packing.

Molecular Geometry

The hydrazide moiety (

) typically adopts a planar conformation to maximize conjugation.

Key Parameters to Monitor:

Parameter	Typical Value (Å/°)	Significance
C=O[3][4][5] Bond		Indicates double bond character (Keto form).
N–N Bond		Shortness suggests electron delocalization (repulsion minimized).[6]
C–N Bond		Partial double bond character; restricts rotation.
Torsion (C–N–N–C)	(Anti)	Most stable conformation in solid state.

Supramolecular Architecture (Hydrogen Bonding)

The biological activity of these derivatives is often correlated with their ability to form H-bonds. In the crystal lattice, phenoxy acetohydrazides typically form infinite sheets or ribbons.

- Primary Interaction:

(Intermolecular).

- Secondary Interaction:

(Hydrazide-Hydrazide).

- Graph Set Notation: Often

or

motifs.

Expert Insight: Look for "trifurcated" acceptor bonds where the Carbonyl Oxygen (

) accepts H-bonds from two NH groups and a weak CH interaction. This high density of interactions often correlates with higher melting points and stability.

Computational Validation: Hirshfeld Surface Analysis

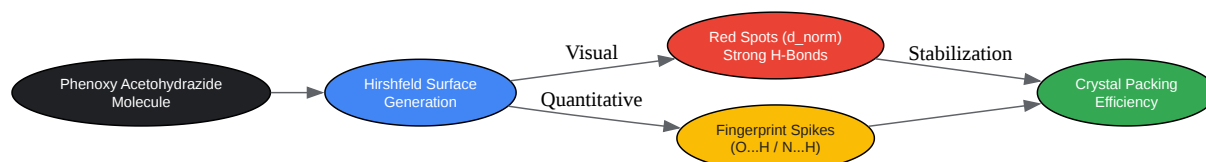
To move beyond simple geometry, use Hirshfeld Surface Analysis (via CrystalExplorer) to quantify intermolecular interactions.^[5] This serves as a "digital twin" validation of the physical crystal data.

Interpreting the Surface

- Surface: Look for deep red spots.^[5]
 - Meaning: These are contacts shorter than the sum of van der Waals radii (Strong H-bonds:

).
- Fingerprint Plots:
 - H...H Contacts: Usually the largest contributor (30–50%) due to the phenyl rings.
 - O...H Contacts: Represented as sharp spikes at the bottom left of the plot. These quantify the electrostatic component of the lattice energy.

Interaction Logic Diagram



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Figure 3: Logic flow for interpreting Hirshfeld surfaces. Red spots visually identify the pharmacophoric active sites (H-bond acceptors).

Pharmaceutical Implications

The crystal structure is not just static data; it is a predictor of biological behavior.

- Solubility Profile: Derivatives with extensive 3D H-bond networks (as seen in the crystal packing) often show reduced solubility in non-polar solvents but higher stability.
- Drug-Receptor Binding: The planar conformation of the acetohydrazide group () allows the molecule to intercalate into the active sites of enzymes like Urease or COX-2.
 - Mechanism: The Carbonyl Oxygen acts as an electron donor to metal centers (e.g., Nickel in Urease), while the NH groups act as donors to amino acid residues.

References

The following sources provide authoritative grounding for the protocols and structural data discussed above.

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